

# In-Depth Physicochemical Profiling and Synthetic Methodologies of 2-Hydroxyquinoline-7-acetic Acid

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## Compound of Interest

Compound Name: 2-Hydroxyquinoline-7-acetic acid

Cat. No.: B12637033

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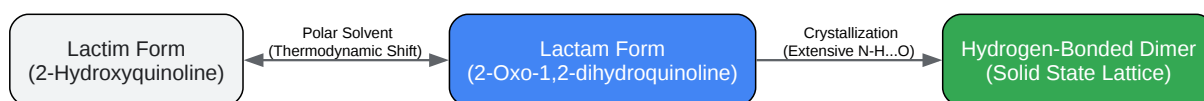
## Executive Summary

As a privileged scaffold in medicinal chemistry, the 2-hydroxyquinoline (tautomerically 2-oxo-1,2-dihydroquinoline) core serves as the structural foundation for numerous therapeutics, ranging from topoisomerase inhibitors to antibacterial agents. Specifically, **2-Hydroxyquinoline-7-acetic acid** (CAS-dependent derivative) represents a highly versatile intermediate. The integration of a 7-acetic acid moiety onto the carbostyryl core provides a critical pharmacophore handle—enabling electrostatic interactions, salt-bridge formation, and prodrug conjugation.

This whitepaper provides a comprehensive technical guide on the physicochemical behavior, synthetic methodologies, and analytical characterization of **2-hydroxyquinoline-7-acetic acid**, designed for drug development professionals and synthetic chemists.

## Molecular Architecture & Physicochemical Profiling Lactam-Lactim Tautomerism and Solid-State Dynamics

A defining characteristic of 2-hydroxyquinolines is their lactam-lactim tautomerism. In both the solid state and polar solutions, the equilibrium strongly favors the lactam form (2-oxo-1,2-dihydroquinoline). This preference is driven by the thermodynamic stability of the amide resonance and the molecule's capacity to form robust intermolecular hydrogen bonds. Crystallographic studies of related 2-oxo-1,2-dihydroquinoline carboxylic acids reveal that these molecules form stepped sheets through extensive O—H···O and N—H···O hydrogen bonding networks [3].



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Fig 1: Tautomeric equilibrium and dimerization logic of the carbostyryl core.

## Quantitative Physicochemical Data

Understanding the physicochemical properties is essential for predicting ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) behavior. The 2-oxo-1,2-dihydroquinoline core

is a privileged structure in drug discovery due to its balanced lipophilicity and broad spectrum of biological activities [1].

Table 1: Physicochemical Properties & Mechanistic Implications

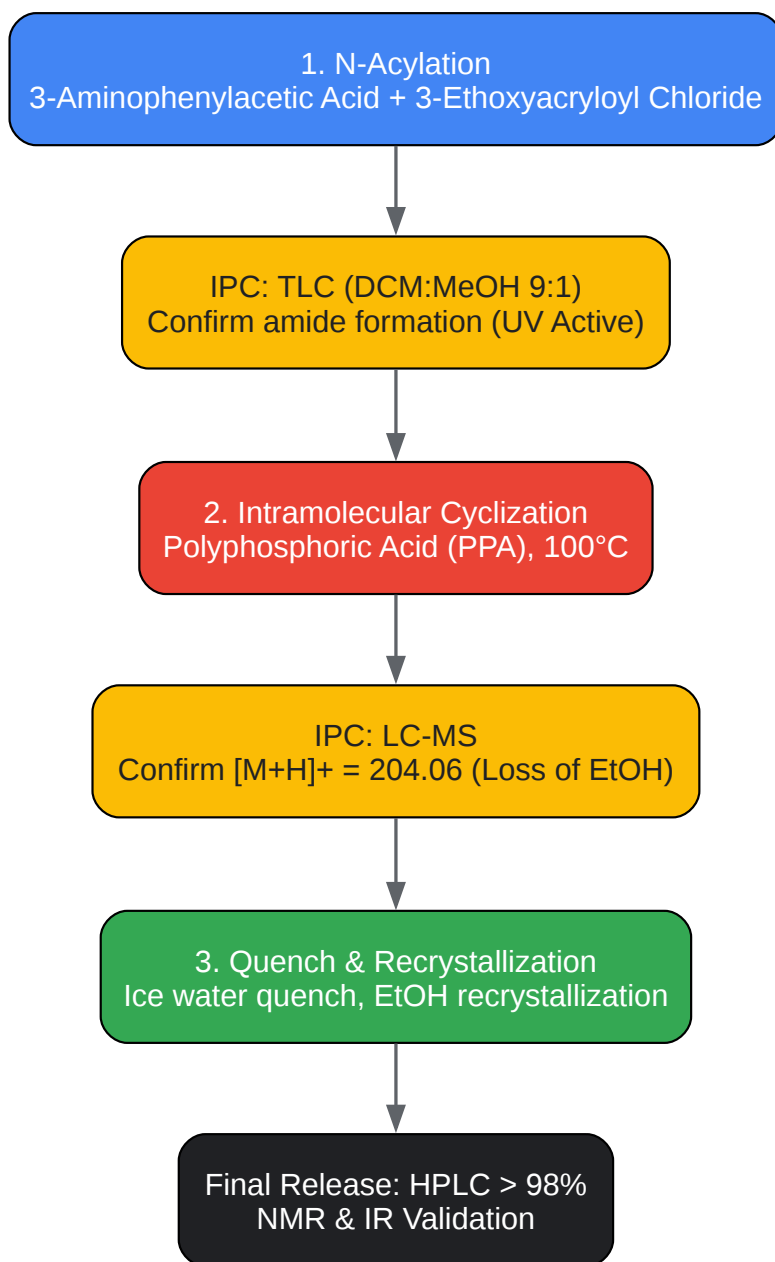
| Parameter             | Value                                          | Mechanistic Implication in Drug Design                                                       |
|-----------------------|------------------------------------------------|----------------------------------------------------------------------------------------------|
| Molecular Formula     | C <sub>11</sub> H <sub>9</sub> NO <sub>3</sub> | Optimal low-molecular-weight building block.                                                 |
| Molecular Weight      | 203.19 g/mol                                   | Highly efficient ligand efficiency (LE) metric potential.                                    |
| LogP (Predicted)      | 1.8 – 2.2                                      | Balanced lipophilicity; ensures membrane permeability while maintaining solubility.          |
| pKa (Carboxylic Acid) | ~4.5                                           | Ionized at physiological pH (7.4), enabling strong ionic binding to target basic residues.   |
| pKa (Amide N-H)       | ~11.0                                          | Weakly acidic; serves as a highly directional hydrogen-bond donor in kinase/GPCR pockets.    |
| TPSA                  | 66.4 Å <sup>2</sup>                            | Excellent for oral bioavailability; restricts passive blood-brain barrier (BBB) penetration. |

## Synthetic Methodologies & Mechanistic Pathways

The synthesis of 2-oxo-1,2-dihydroquinoline chemotypes often relies on the cyclization of acylated anilines, a robust method that allows for the introduction of multiple attachment points for screening libraries [2]. To synthesize **2-hydroxyquinoline-7-acetic acid**, we utilize a modified Knorr-type cyclization starting from 3-aminophenylacetic acid.

## Causality of Reagent Selection

- **Acylation Agent (3-Ethoxyacryloyl chloride):** Chosen over standard alkyl acetoacetates to prevent unwanted alkyl substitution at the C4 position, ensuring an unsubstituted quinoline alkene backbone.
- **Cyclization Medium (Polyphosphoric Acid - PPA):** Concentrated sulfuric acid often leads to competitive sulfonation of the electron-rich aromatic ring. PPA acts as both a solvent and a mild Lewis/Brønsted acid, driving the intramolecular Friedel-Crafts-type cyclization without degrading the acetic acid moiety.



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Fig 2: Self-validating synthetic workflow for **2-hydroxyquinoline-7-acetic acid**.

## Step-by-Step Experimental Protocol (Self-Validating System)

### Step 1: N-Acylation (Amide Formation)

- **Reaction:** Dissolve 3-aminophenylacetic acid (1.0 eq) in anhydrous dichloromethane (DCM) containing pyridine (1.5 eq) under N<sub>2</sub> atmosphere at 0°C.
- **Addition:** Dropwise add 3-ethoxyacryloyl chloride (1.1 eq).
- **Causality:** Pyridine is utilized to neutralize the HCl byproduct, preventing the starting amine from precipitating as an unreactive hydrochloride salt.
- **In-Process Control (IPC):** Monitor via TLC (DCM:MeOH 9:1). The reaction is self-validating when the ninhydrin-positive amine spot disappears, replaced by a strongly UV-active amide intermediate.

### Step 2: PPA-Mediated Cyclization

- **Reaction:** Isolate the intermediate and dissolve it in Polyphosphoric Acid (PPA) (10x weight). Heat the viscous mixture to 100°C for 4 hours.
- **Causality:** Heating drives the elimination of ethanol and subsequent electrophilic aromatic substitution to close the quinoline ring.
- **IPC:** Extract a 50 µL aliquot, quench in water, extract with EtOAc, and run LC-MS. The process is validated upon observing the target mass  $[M+H]^+ = 204.06$ .

### Step 3: Isolation and Purification

- **Workup:** Pour the hot PPA mixture over crushed ice with vigorous stirring. The product will precipitate as a crude solid due to its low aqueous solubility.
- **Recrystallization:** Filter and recrystallize from hot ethanol to break the crude hydrogen-bonded dimers and yield pure crystals.

## Analytical Characterization

Rigorous analytical validation ensures the structural integrity of the synthesized chemotype. Derivatives of 2-oxo-1,2-dihydroquinoline have been successfully identified as potent target binders (e.g., DNA gyrase inhibitors) only when the lactam core is perfectly intact [4].

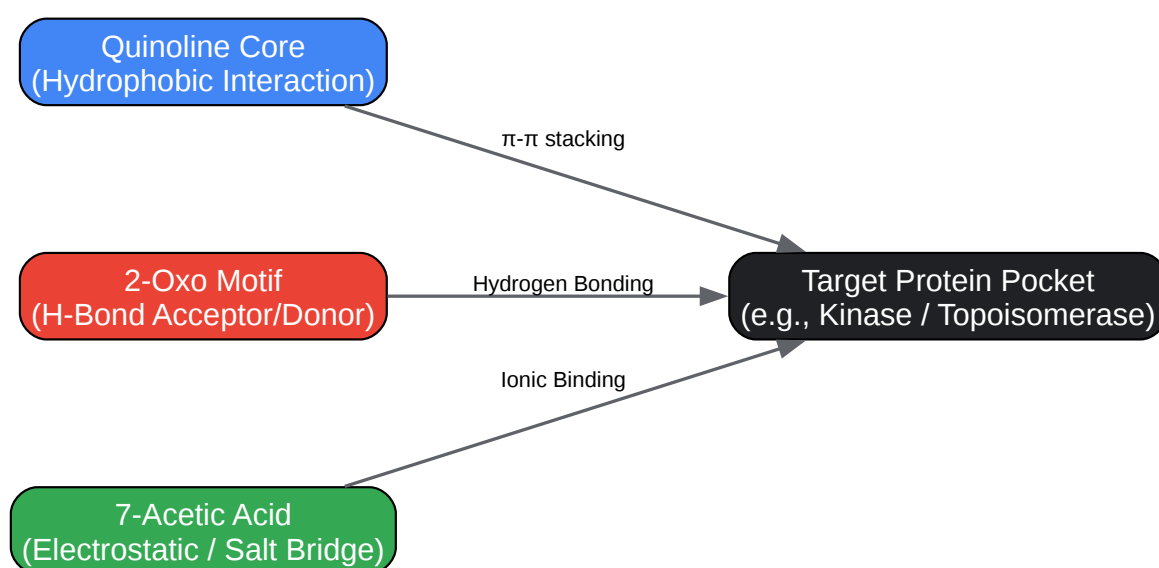
Table 2: Analytical Characterization & Structural Confirmation

| Analytical Technique                      | Signal / Shift           | Structural Assignment & Validation Logic                                                           |
|-------------------------------------------|--------------------------|----------------------------------------------------------------------------------------------------|
| <sup>1</sup> H NMR (DMSO-d <sub>6</sub> ) | δ 11.80 (s, 1H)          | N-H proton of the lactam; definitively confirms the 2-oxo tautomeric state.                        |
| <sup>1</sup> H NMR (DMSO-d <sub>6</sub> ) | δ 12.40 (br s, 1H)       | Carboxylic acid O-H; broadness indicates rapid exchange and H-bonding.                             |
| <sup>1</sup> H NMR (DMSO-d <sub>6</sub> ) | δ 7.90 (d, 1H, J=9.5 Hz) | C4-H alkene proton; confirms successful cyclization without C4 substitution.                       |
| <sup>1</sup> H NMR (DMSO-d <sub>6</sub> ) | δ 3.65 (s, 2H)           | Methylene protons of the 7-acetic acid group; confirms side-chain survival.                        |
| IR Spectroscopy                           | 1655 cm <sup>-1</sup>    | Strong C=O stretch; diagnostic for the conjugated lactam carbonyl.                                 |
| IR Spectroscopy                           | 1710 cm <sup>-1</sup>    | Strong C=O stretch; confirms the presence of the carboxylic acid.                                  |
| LC-MS (ESI+)                              | m/z 204.06               | [M+H] <sup>+</sup> corresponding to C <sub>11</sub> H <sub>10</sub> NO <sub>3</sub> <sup>+</sup> . |

Note on Solvent Choice: DMSO-d<sub>6</sub> is strictly required for NMR analysis. The extensive intermolecular hydrogen bonding of the carbostyryl core renders it nearly insoluble in standard chlorinated solvents like CDCl<sub>3</sub>.

## Pharmacological Relevance & ADMET Logic

The strategic placement of the acetic acid moiety at the 7-position transforms the rigid, hydrophobic quinoline core into a highly specific pharmacophore. Substituted quinoline-acetic acids are critical components in complex therapeutics, such as the active carboxylate forms of Irinotecan, where the acetic acid moiety dictates aqueous solubility and direct interaction with topoisomerase/DNA cleavage complexes [5].



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Fig 3: Pharmacophore mapping and target-binding logic of the **2-hydroxyquinoline-7-acetic acid** scaffold.

By acting as a bioisostere for natural amino acid side chains or exploiting specific cationic pockets in target proteins, **2-hydroxyquinoline-7-acetic acid** bridges the gap between synthetic feasibility and high-affinity drug design.

## References

- 2-(2-Oxo-1,2-dihydroquinolin-4-yl)acetic acid Benchchem

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- 2-Oxo-1,2-dihydroquinoline-4-carboxylic acid monohydr
- Lead Identification of 8-(Methylamino)-2-oxo-1,2-dihydroquinoline Derivatives as DNA Gyrase Inhibitors ACS Omega
- Irinotecan Carboxyl
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